

# water contact angle validation for octyl silanetriol coatings

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## Compound Focus: Silanetriol, octyl-

CAS No.: 31176-12-2

Cat. No.: S1900807

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## Chemical Profile of Octyl Silanetriol

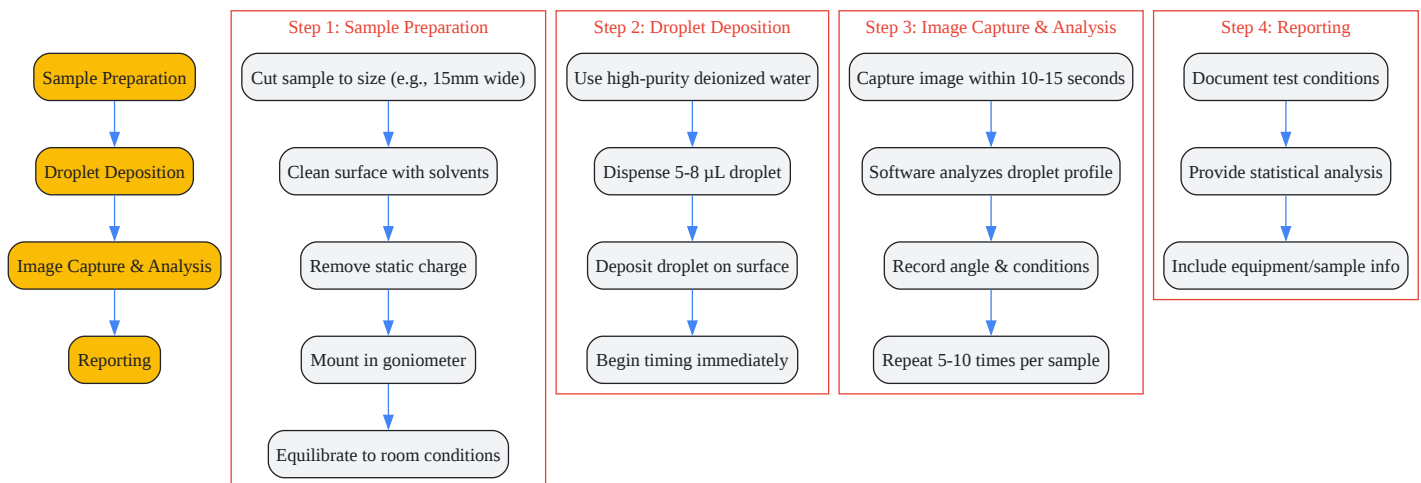
Property	Description
Chemical Name	Octyl Silanetriol, Trihydroxy(octyl)silane [1]
CAS Number	31176-12-2 [1] [2]
Molecular Formula	$C_8H_{20}O_3Si$ [1] [2]
Molecular Weight	192.33 g/mol [1] [2]
Predicted Boiling Point	$304.3 \pm 25.0$ °C [1]
Predicted Density	$1.018 \pm 0.06$ g/cm <sup>3</sup> [1]
Suppliers	Shanghai Daken Advanced Materials, Hangzhou FandaChem, Hubei Co-Formula Material Tech, et al. [2]

Suppliers list this compound, but the search results do not specify its exact application as a coating or provide performance data like water contact angle [1] [2]. One source mentions that silanetriols in general

are used as mild and non-toxic additives in cosmetics, but this does not directly relate to coating performance validation [3].

## Standard Protocol for Water Contact Angle Measurement

Since direct data is unavailable, you can generate your own validation data using the established ASTM standard test method. The workflow below outlines the key stages of this procedure.



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**Step 1: Sample Preparation** involves cutting the sample, cleaning the surface with solvents to remove contaminants, eliminating static charge, mounting it in the instrument, and allowing it to equilibrate to room

temperature for at least 15 minutes [4].

**Step 2: Droplet Deposition** requires using high-purity deionized water, dispensing a very controlled droplet volume (typically 5-8 microliters), and depositing it on the surface. Measurement should begin within 10-15 seconds to minimize evaporation effects [4].

**Step 3: Image Capture & Analysis** involves capturing a clear image of the droplet with proper lighting. Specialized software then analyzes the droplet's shape to calculate the contact angle. This should be repeated multiple times (5-10) at different locations on the sample to ensure statistical reliability [4].

**Step 4: Reporting** requires thorough documentation of all test conditions, statistical analysis of the results, and complete information about the sample and equipment used [4].

## Tips for Your Experimental Comparison Guide

To create a comprehensive and objective guide, consider the following actions:

- **Source Coating Samples:** Contact the listed suppliers to obtain high-purity octyl silanetriol to create your own coating samples for testing [1] [2].
- **Select Meaningful Alternatives:** For a valuable comparison, benchmark octyl silanetriol coatings against other common silanes (e.g., methyl, aminopropyl) and industry-standard hydrophobic coatings.
- **Control Key Variables:** Ensure your experimental data is reliable by strictly controlling factors known to influence contact angle, including surface roughness, coating uniformity, temperature, and humidity [4] [5].
- **Explore Complementary Techniques:** While water contact angle is excellent for measuring wettability and surface energy, you might supplement your analysis with techniques like X-ray Photoelectron Spectroscopy (XPS) or FTIR to confirm the surface chemical composition of your coatings [5].

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## References

1. , Silanetriol - CAS#: 31176-12-2 octyl [chemicalbook.com]
2. , Silanetriol - suppliers & manufacturers in China octyl [chemicalbook.com]
3. - Organosilicon / Alfa Chemistry Silanetriol [organosilicon.alfa-chemistry.com]
4. ASTM Contact Angle Test: Complete Step-by-Step Guide [keylinktech.com]
5. Why Water Contact Angle Became the Benchmark for ... [brighton-science.com]

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